

Barium Hydroxide Hydrates: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Barium hydroxide hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical formula, structure, and properties of barium hydroxide and its hydrated forms. The information is tailored for professionals in research, science, and drug development who require a thorough understanding of this inorganic compound.

Chemical Formula and Nomenclature

Barium hydroxide is a chemical compound with the base formula $\text{Ba}(\text{OH})_2$. It can exist in an anhydrous form as well as several hydrated forms. The most common and commercially significant hydrates are the monohydrate and the octahydrate.^{[1][2]}

- Anhydrous Barium Hydroxide: $\text{Ba}(\text{OH})_2$
- Barium Hydroxide Monohydrate: $\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$ ^[2]
- Barium Hydroxide Octahydrate: $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ ^[3]

The monohydrate is often referred to as baryta or baryta-water and is the typical commercial form.^[1]

Physicochemical Properties

The properties of barium hydroxide and its hydrates vary significantly with the degree of hydration. The following tables summarize key quantitative data for the anhydrous, monohydrate, and octahydrate forms.

Table 1: General and Physical Properties

Property	Anhydrous Barium Hydroxide	Barium Hydroxide Monohydrate	Barium Hydroxide Octahydrate
Molar Mass	171.34 g/mol [1][4]	189.355 g/mol [1][5]	315.46 g/mol [1][5]
Appearance	White solid[4]	White granular solid[1]	White crystalline powder[3]
Density	4.5 g/cm ³ (20 °C)[5]	3.743 g/cm ³ [1][5]	2.18 g/cm ³ (16 °C)[1]
Melting Point	407 °C[5]	300 °C[1][5]	78 °C[1][5]
Boiling Point	780–800 °C (Decomposes)[5]	Decomposes	Decomposes

Table 2: Solubility in Water

Temperature (°C)	Solubility (g/100 mL)
0	1.67[5]
20	3.89[1][5]
30	5.59[1][5]
40	8.22[1][5]
50	11.7 - 13.1[1][5]
60	20.94[1]
80	101.4[5]
100	101.4[1]

Molecular and Crystal Structure

The arrangement of atoms in the crystal lattice determines the physical and chemical properties of the different **barium hydroxide hydrates**.

Barium Hydroxide Monohydrate ($\text{Ba}(\text{OH})_2 \cdot \text{H}_2\text{O}$)

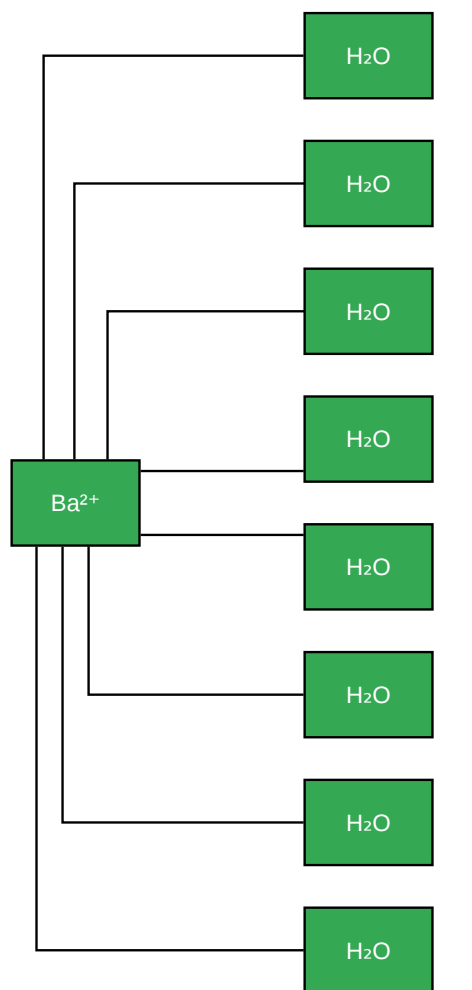
The monohydrate form possesses a layered crystal structure. In this configuration, the barium ion (Ba^{2+}) is coordinated in a square antiprismatic geometry. Each Ba^{2+} center is bonded to two water ligands and six hydroxide ligands. These hydroxide ligands are further shared, acting as bridges to neighboring Ba^{2+} centers.^[1]

Barium Hydroxide Octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)

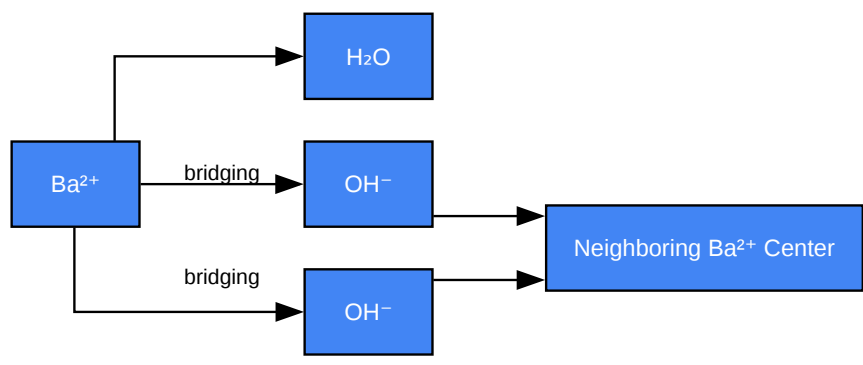
In the octahydrate, the barium ion is also eight-coordinate. However, unlike the monohydrate, the ligands are not shared between adjacent Ba^{2+} centers. The barium ion is coordinated by eight water molecules, forming a slightly distorted Archimedean antiprism.^[6] The crystals are monoclinic and belong to the $P2_1/n$ space group.^[6]

Conceptual Representation of Barium Hydroxide Hydrate Structures

Octahydrate (Individual Coordination)



Monohydrate (Layered Structure)

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Conceptual diagram of coordination in **barium hydroxide hydrates**.

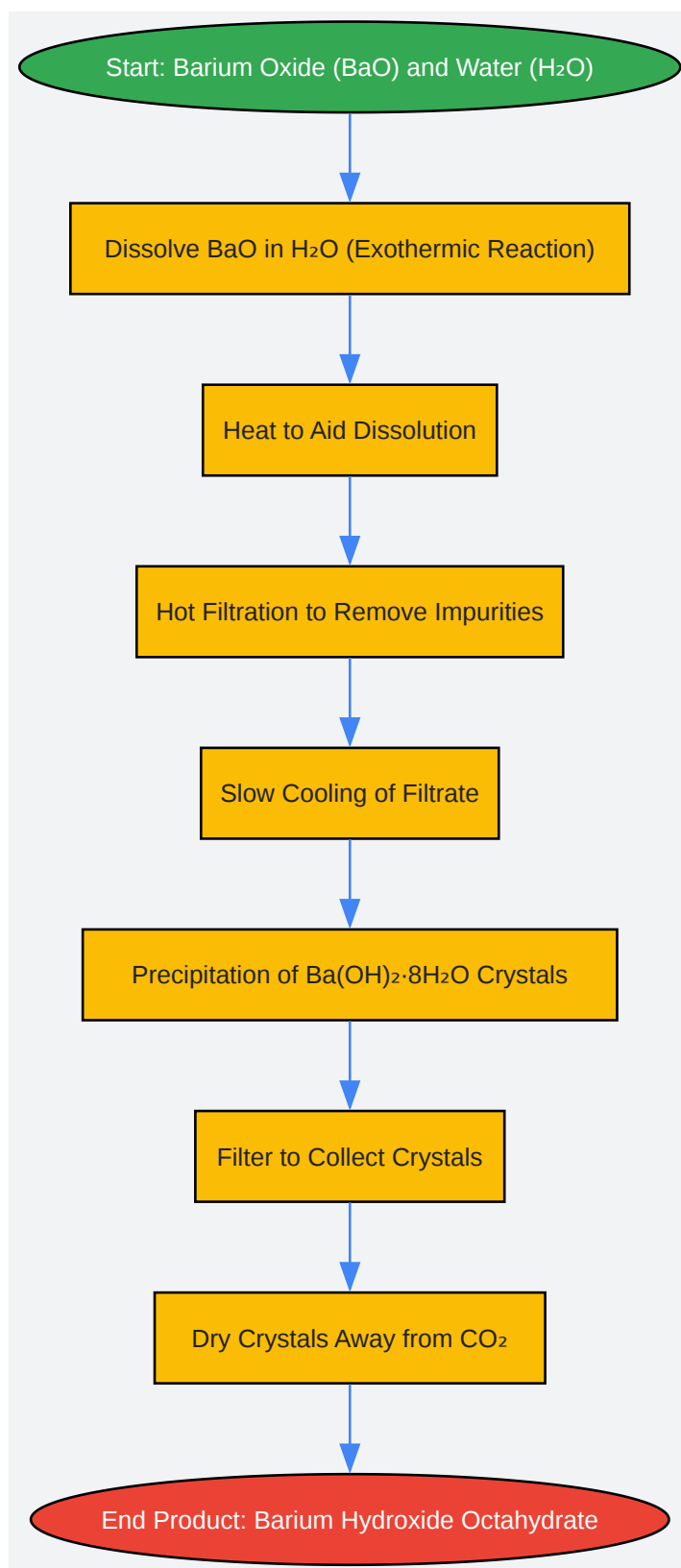
Experimental Protocols

Preparation of Barium Hydroxide Octahydrate

A common laboratory method for preparing barium hydroxide octahydrate involves the dissolution of barium oxide (BaO) in water.^{[1][5]}

Protocol:

- Carefully add barium oxide to deionized water. The reaction is exothermic.
- Heat the mixture to facilitate dissolution.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly. Barium hydroxide octahydrate crystals will precipitate out of the solution.
- Collect the crystals by filtration and dry them at room temperature, protecting them from atmospheric carbon dioxide.^[7]



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Workflow for the preparation of barium hydroxide octahydrate.

Thermal Decomposition

Barium hydroxide hydrates undergo dehydration upon heating. The octahydrate converts to the monohydrate when heated in the air.[1] At 100 °C in a vacuum, the monohydrate decomposes to barium oxide and water.[1] Further heating to 800 °C will cause the anhydrous barium hydroxide to decompose into barium oxide.[5]

Thermal decomposition pathway of **barium hydroxide hydrates**.

Analysis by Titration

Barium hydroxide is a strong base and is frequently used in analytical chemistry for the titration of weak acids, particularly organic acids.[1][4] A key advantage of using a barium hydroxide solution is that it is guaranteed to be free of carbonate contamination, as barium carbonate is insoluble in water.[1][5] This prevents titration errors that can occur with other strong bases like sodium hydroxide.

Protocol for Conductometric Titration with Sulfuric Acid:

- Prepare a known concentration of sulfuric acid and dilute it with deionized water in a beaker.
- Place a conductivity probe into the acid solution.
- Fill a burette with a barium hydroxide solution of known concentration.
- Slowly add the barium hydroxide solution to the sulfuric acid while monitoring the conductivity of the solution.
- The conductivity will decrease as barium sulfate precipitates and water is formed. The equivalence point is reached at the minimum conductivity.[8]

Safety and Handling

Barium hydroxide is toxic if swallowed or inhaled and is corrosive, causing severe skin burns and eye damage.[9] It is essential to handle this chemical with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[10] Store in a cool, dry, well-ventilated area away from acids and other incompatible materials.[11] Barium hydroxide

solutions will absorb carbon dioxide from the air, forming insoluble barium carbonate.[2]
Therefore, solutions should be protected from atmospheric exposure.

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